

"2-Methoxyethyl phenyl ether" structure and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethyl phenyl ether

Cat. No.: B1347079

[Get Quote](#)

An In-depth Technical Guide to 2-Methoxyethyl Phenyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methoxyethyl phenyl ether**, a significant chemical compound with applications in various scientific fields. This document details its chemical structure, molecular formula, physicochemical properties, and key experimental protocols for its synthesis and analysis.

Core Compound Information

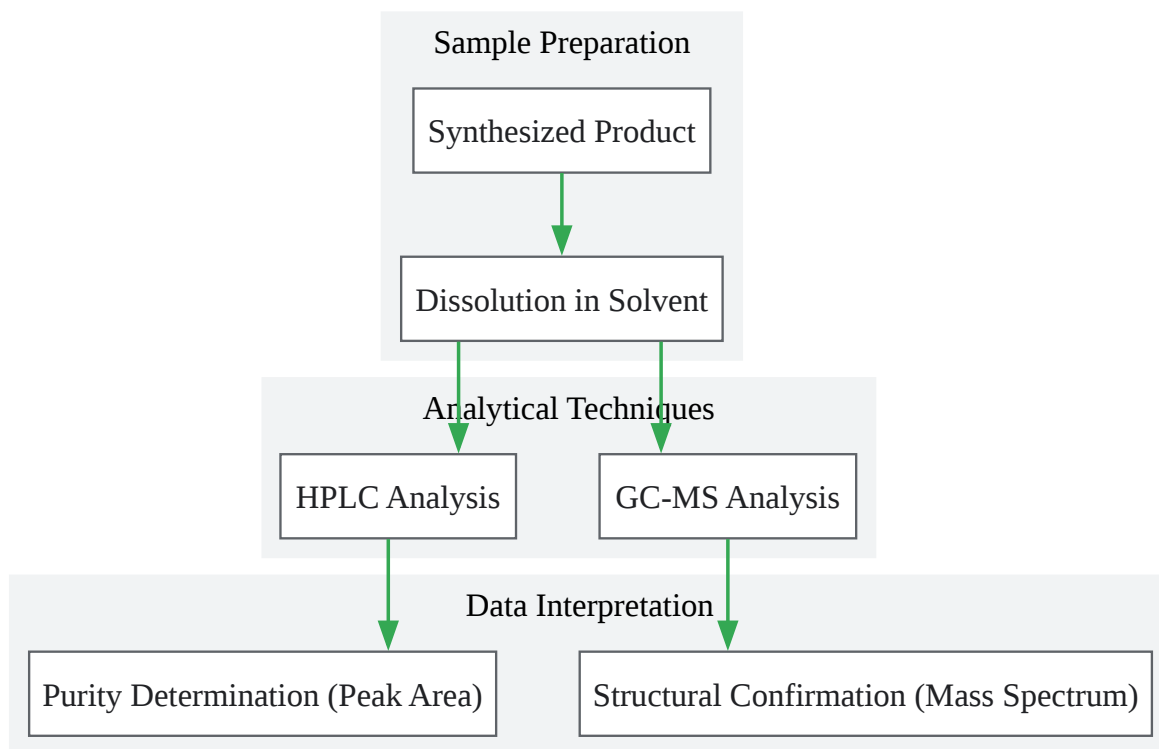
Structure and Molecular Formula:

2-Methoxyethyl phenyl ether, a member of the glycol ethers class of compounds, is characterized by a phenyl group attached to a methoxyethyl group via an ether linkage.

The molecular formula for **2-Methoxyethyl phenyl ether** is $C_9H_{12}O_2$.^[1] Its structure is confirmed by its IUPAC name, 2-methoxyethoxybenzene, and its CAS registry number, 41532-81-4.^[2]

Chemical Structure:

Caption: Workflow for the Williamson Ether Synthesis of **2-Methoxyethyl phenyl ether**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. 2-Methoxyethyl phenyl ether | C₉H₁₂O₂ | CID 96375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["2-Methoxyethyl phenyl ether" structure and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347079#2-methoxyethyl-phenyl-ether-structure-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com